

A Comprehensive Technical Guide to the Physical Properties of Veratrole

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Compound of Interest

Compound Name: Veratrole

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Veratrole, systematically known as 1,2-dimethoxybenzene, is an organic compound of significant interest in various scientific domains, including organic synthesis and pharmaceutical development. A thorough understanding of its physical properties is paramount for its effective handling, application, and the design of new synthetic pathways. This technical guide provides a detailed overview of the key physical characteristics of **veratrole**, supported by experimental methodologies and a logical visualization of its phase transitions.

Core Physical Properties

Veratrole is a colorless liquid or crystalline solid with a characteristic pleasant odor.^[1] Its physical state at ambient temperature is dependent on the surrounding thermal conditions, transitioning from a solid to a liquid at its melting point.

Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **veratrole**, compiled from various reputable sources. These values are essential for a range of applications, from reaction engineering to formulation development.

Physical Property	Value	Conditions
Melting Point	15 - 23 °C	-
Boiling Point	206 - 207 °C	@ 760 mmHg
Density	1.084 g/mL	at 25 °C
Vapor Pressure	0.47 - 0.63 hPa	at 25 °C
Water Solubility	Slightly soluble (approx. 3.67 - 6.69 g/L)	at 25 °C
Solubility in Organic Solvents	Miscible	Alcohol, ether, acetone, methanol
Refractive Index	1.533 - 1.536	at 20 °C
Flash Point	87 °C	Closed Cup
Molecular Weight	138.16 g/mol	-
LogP (Octanol/Water)	1.60	-

Experimental Protocols: Determination of Melting and Boiling Points

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of **veratrole**. Standard laboratory procedures for these measurements are outlined below.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid like **veratrole**, this transition occurs over a narrow temperature range.

Methodology:

- Sample Preparation: A small amount of solid **veratrole** is finely powdered and packed into a capillary tube to a height of 2-3 mm.[\[2\]](#)

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor.^{[2][3][4]}
- **Heating:** The sample is heated at a controlled rate, typically 1-2 °C per minute, as it approaches the expected melting point.^{[2][4]}
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts (the completion of melting) are recorded. This range is reported as the melting point.^{[2][3]} The presence of impurities will typically cause a depression and broadening of the melting point range.^{[2][5]}

Boiling Point Determination

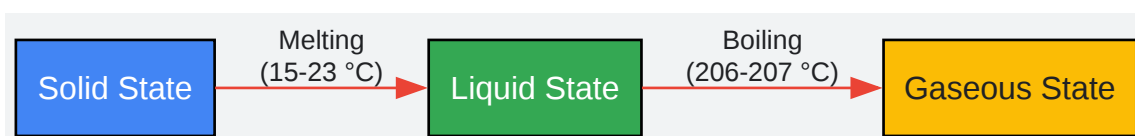
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology:

- **Apparatus Setup:** A small quantity of liquid **veratrole** is placed in a distillation flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the flask leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature at which the vapor temperature remains constant while the liquid is distilling is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Phase Transition Diagram of Veratrole

The following diagram illustrates the relationship between the physical states of **veratrole** as a function of temperature, highlighting its melting and boiling points.



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Caption: Phase transitions of **veratrole** with increasing temperature.

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